

Technical Guide: Trimethoprim Impurity F (CAS No. 16285-82-8)

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Compound of Interest

Compound Name: Trimethoprim impurity F

Cat. No.: B125099

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trimethoprim impurity F**, a known process-related impurity in the synthesis of the antibacterial drug Trimethoprim. This document details its chemical and physical properties, synthesis, and analytical detection methods, serving as a critical resource for quality control, regulatory filings, and further research.

Chemical Identity and Physical Properties

Trimethoprim impurity F, identified by the CAS number 16285-82-8, is chemically known as 5-(3-bromo-4,5-dimethoxybenzyl)pyrimidine-2,4-diamine.[1][2][3][4][5][6][7][8] It is also referred to as 3-Desmethoxy 3-Bromo Trimethoprim.[2] This compound is recognized as a significant impurity in Trimethoprim drug substance and is listed in the European Pharmacopoeia (EP).[2][3][6][9][10]

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	16285-82-8	[2][5][7][10][11]
Molecular Formula	C ₁₃ H ₁₅ BrN ₄ O ₂	[2][5][6][7][10]
Molecular Weight	339.19 g/mol	[4][5][6][8][10]
IUPAC Name	5-[(3-bromo-4,5-dimethoxyphenyl)methyl]pyrimidine-2,4-diamine	[6]
Synonyms	Trimethoprim EP Impurity F, 3-Desmethoxy 3-Bromo Trimethoprim, 5-(3-Bromo-4,5-dimethoxybenzyl)pyrimidine-2,4-diamine	[2][4][6]
Appearance	Light Beige to White Solid	[12]
Melting Point	200-202 °C	[12]
Solubility	Slightly soluble in DMSO and Methanol	[12]
Storage	Refrigerator, +5°C	[6][12]

Synthesis Protocol

A patented method describes the directional synthesis of **Trimethoprim impurity F**.^[1] The process is a two-step synthesis designed for reasonable yield and high purity, utilizing readily available starting materials.^[1]

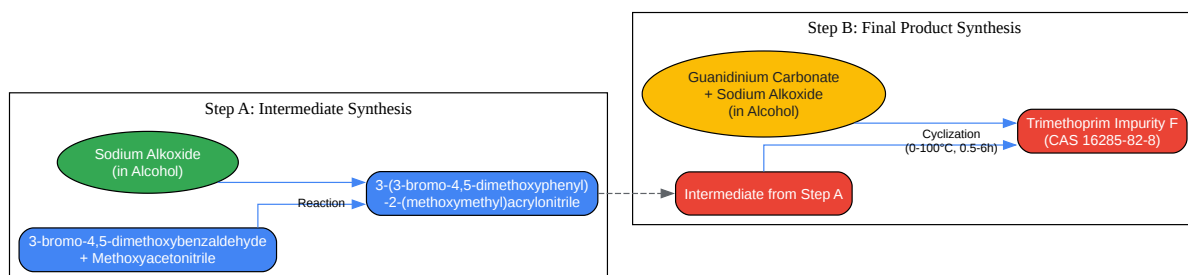
Step A: Synthesis of 3-(3-bromo-4,5-dimethoxyphenyl)-2-(methoxymethyl)acrylonitrile

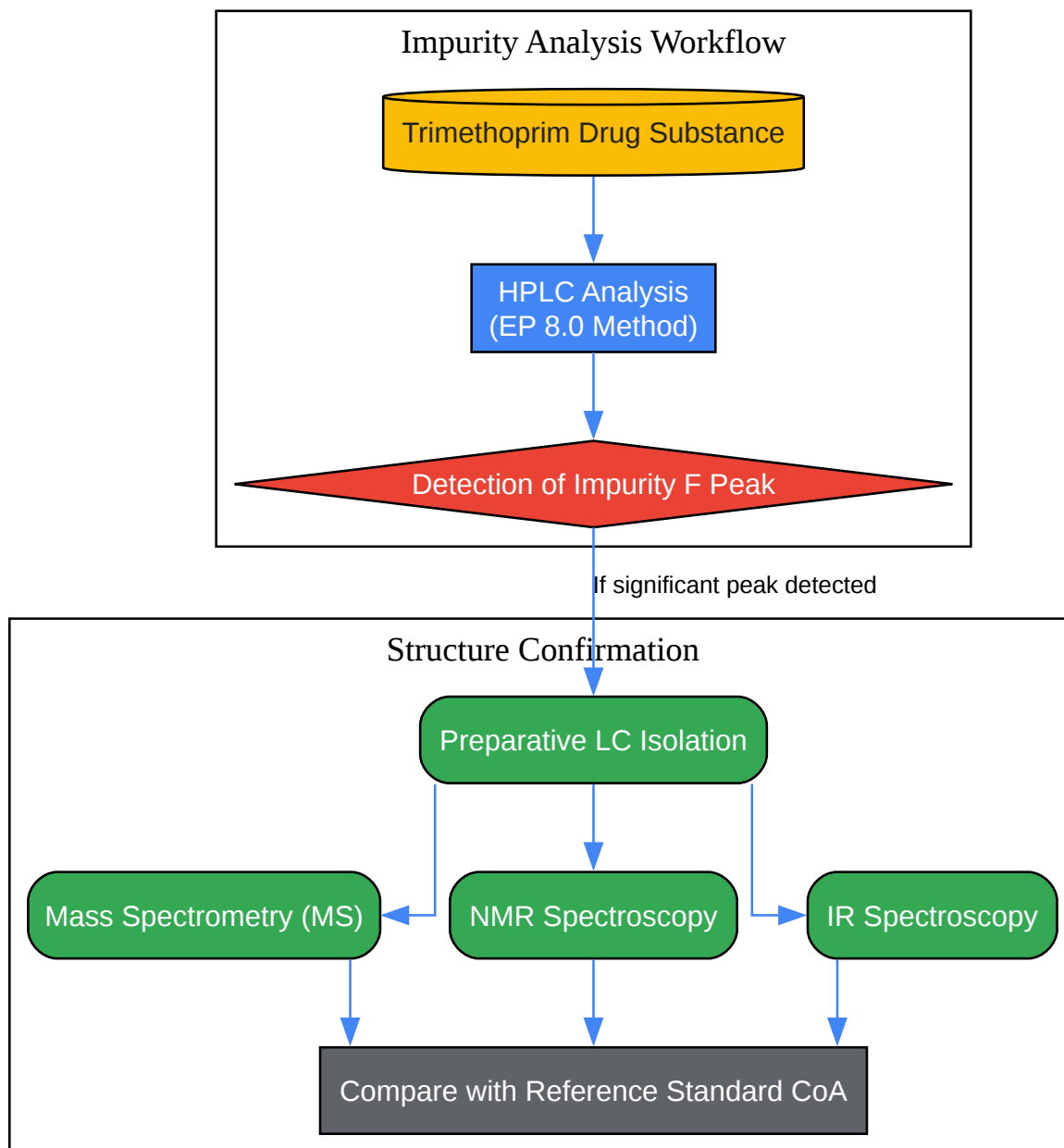
- Reactants: 3-bromo-4,5-dimethoxybenzaldehyde and methoxyacetonitrile are reacted in the presence of a sodium alkoxide.
- Solvent: An alcoholic solvent is used.

- Reaction: The mixture is stirred to yield the intermediate compound, 3-(3-bromo-4,5-dimethoxyphenyl)-2-(methoxymethyl)acrylonitrile.

Step B: Synthesis of 5-(3-bromo-4,5-dimethoxybenzyl)pyrimidine-2,4-diamine (**Trimethoprim Impurity F**)

- Reactants: The intermediate from Step A is reacted with guanidinium carbonate in the presence of a sodium alkoxide.
- Solvent: An alcoholic solvent is used.
- Reaction Conditions: The reaction temperature is maintained between 0-100 °C for a duration of 0.5-6 hours.[\[1\]](#)
- Molar Ratios: The molar ratio of the intermediate to sodium alkoxide is between 1:1 and 1:20, and the ratio to guanidinium carbonate is between 1:0.5 and 1:20.[\[1\]](#)
- Product: The final product, 5-(3-bromo-4,5-dimethoxybenzyl)pyrimidine-2,4-diamine (**Trimethoprim Impurity F**), is obtained.





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